

Technical Safety Guide: Bis(4-fluorophenyl)methanamine

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Compound of Interest

Compound Name: *Bis(4-fluorophenyl)methanamine*

CAS No.: 55095-27-7

Cat. No.: B3037701

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Executive Summary & Chemical Identity

Bis(4-fluorophenyl)methanamine is a critical pharmaceutical intermediate, primarily utilized in the synthesis of diphenylmethyl-piperazine calcium channel blockers such as Flunarizine and Lomerizine.

Critical Ambiguity Warning: Researchers must distinguish this compound from its isomer, N,N-bis(4-fluorobenzyl)amine (CAS 55095-27-7). The target compound discussed here possesses a benzhydryl backbone (two phenyl rings attached to a single methine carbon), not a dibenzyl amine structure.

Chemical Profile

Property	Specification
IUPAC Name	1,1-Bis(4-fluorophenyl)methanamine
Common Synonyms	4,4'-Difluorobenzhydrylamine; -Amino-4,4'-difluorodiphenylmethane
CAS Number (HCl)	287111-67-5 (Hydrochloride salt is the stable commercial form)
CAS Number (Free Base)	Not widely listed; derived from 365-24-2 (Alcohol precursor)
Molecular Formula	C H F N
Molecular Weight	219.23 g/mol (Free Base); 255.69 g/mol (HCl)
Structure	(4-F-C H) CH-NH

Hazard Identification & Toxicology (GHS)

Rationale: As a primary amine with fluorinated aromatic rings, the toxicity profile is governed by both its basicity (local irritation/corrosion) and the metabolic stability of the fluorophenyl moiety.

GHS Classification (Read-Across from Benzhydrylamine & 4-Fluorobenzylamine)

Due to limited specific toxicological data for the difluoro-derivative, safety protocols are derived from the parent compound Benzhydrylamine (CAS 91-00-9) and the analog 4-

Fluorobenzylamine (CAS 140-75-0).

Hazard Class	Category	Hazard Statement	Mechanism of Action
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed	Systemic absorption of lipophilic amines; potential CNS depression.
Skin Corrosion/Irritation	Cat.[1] 1B / 2	H314/H315: Causes severe skin burns/irritation	High pKa (~9-10) leads to saponification of skin lipids and tissue necrosis.
Eye Damage/Irritation	Cat. 1	H318: Causes serious eye damage	Alkaline hydrolysis of corneal proteins; irreversible opacity risk.
STOT - Single Exposure	Cat. 3	H335: May cause respiratory irritation	Inhalation of amine vapors/dust triggers mucosal inflammation.

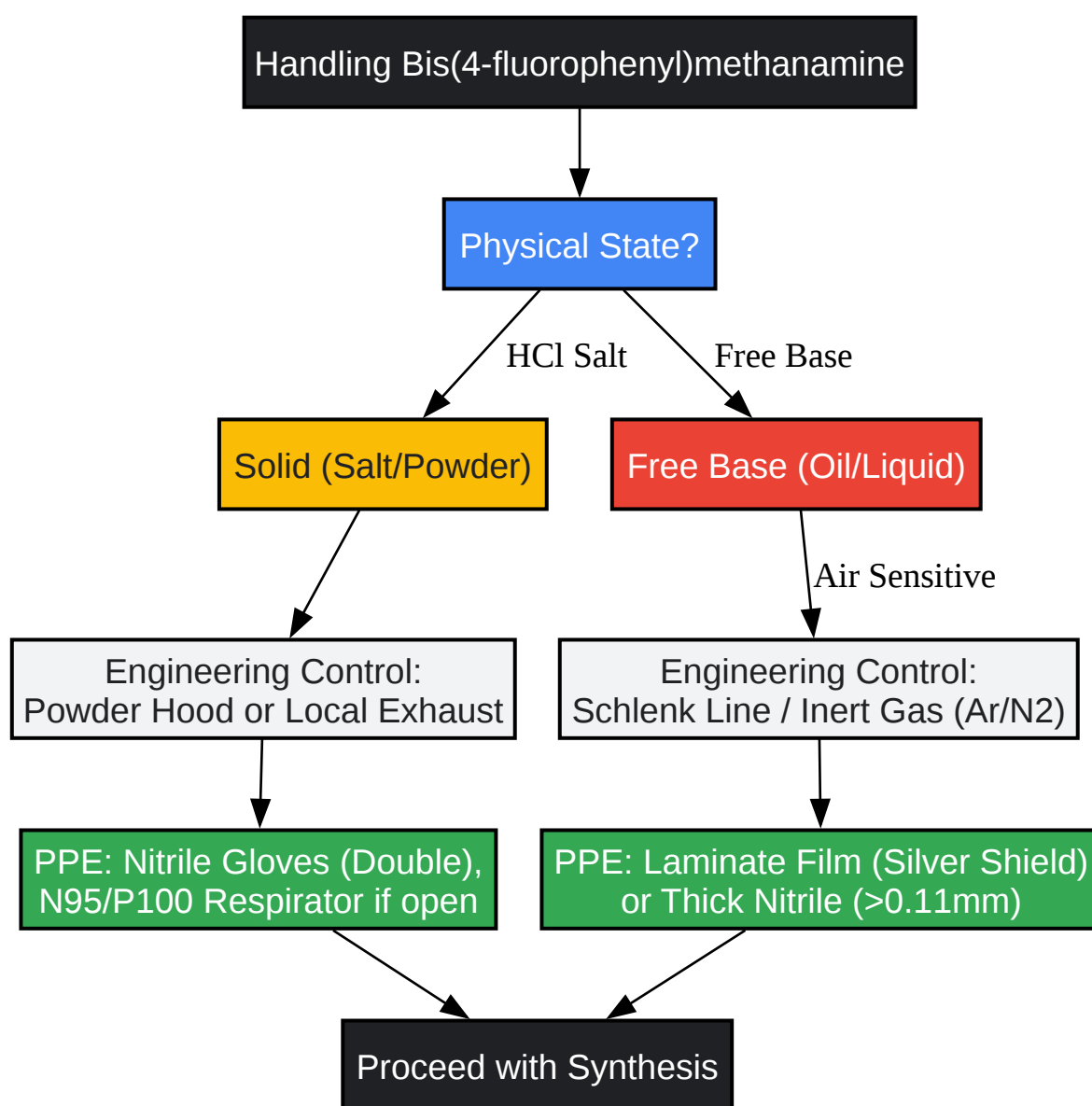
Toxicological Insight: The presence of two fluorine atoms at the para positions increases the compound's lipophilicity (LogP ~3.0) compared to non-fluorinated benzhydrylamine. This enhances skin permeability and blood-brain barrier penetration, potentially increasing the speed of onset for systemic neurotoxic effects (dizziness, sedation) upon accidental exposure.

Engineering Controls & Personal Protection

Expertise Note: Standard "lab coat and gloves" are insufficient. The high lipophilicity requires specific barrier materials.

Hierarchy of Controls Workflow

The following decision tree outlines the required engineering controls based on the physical state of the reagent.



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Figure 1: Risk-based handling decision tree. Note the stricter controls for the free base due to volatility and air sensitivity.

Specific PPE Recommendations[3][4][5]

- Hand Protection:
 - Routine Use: Nitrile rubber (min 0.11 mm thickness).

- High Risk (Free Base Transfer): Silver Shield (Laminate) gloves. Fluorinated amines can swell standard latex or thin nitrile, leading to permeation breakthrough in <15 minutes.
- Respiratory Protection:
 - Solid handling outside a hood requires a P100 particulate filter.
 - Liquid/Free base handling requires an ABEK1 (Organic Vapor/Acid Gas) cartridge due to the amine odor and potential for CO₂ absorption (carbamate formation).

Handling & Storage Protocols

Trustworthiness: These protocols are designed to prevent degradation (self-validating quality control) and exposure.

A. Stability & Air Sensitivity

The free base of **Bis(4-fluorophenyl)methanamine** is air-sensitive. It readily reacts with atmospheric CO

to form carbamate salts (white crusts), which alters stoichiometry in subsequent reactions.

- Storage: Store under Argon or Nitrogen.
- Temperature: 2–8°C (Refrigerator) is recommended to retard oxidation.

B. Transfer Protocol (Free Base)

- Purge: Flush the receiving vessel with dry Nitrogen for 5 minutes.
- Syringe Technique: Use a glass syringe with a long needle (cannula transfer preferred for >50 mL). Avoid plastic syringes as lipophilic amines can leach plasticizers.
- Quench: Immediately rinse the syringe with dilute HCl/Methanol to neutralize residual amine before disposal.

C. Waste Disposal[3][4]

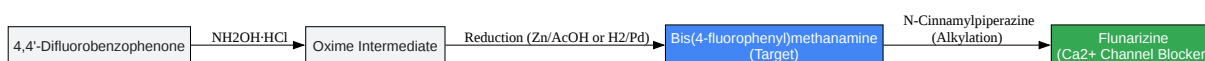
- Do not mix with oxidizing agents (nitric acid, perchlorates) or acid chlorides in the waste stream; this can generate exothermic heat or toxic chloramines.
- Neutralization: Dilute slowly into an acidic aqueous stream (pH < 5) before adding to organic waste containers.

Synthesis & Application Context

Expertise: Understanding the downstream chemistry helps predict impurity profiles and reaction hazards.

This compound is the key "left-hand" building block for Flunarizine. The synthesis typically involves the alkylation of the amine with a cinnamyl piperazine derivative.

Reaction Pathway & Hazards



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Figure 2: Synthetic utility of the target amine. The reduction step (Oxime

Amine) often requires handling pyrophoric catalysts (Pd/C) or hydrogen gas, adding a layer of fire safety to the amine handling.

Emergency Response

In the event of exposure, immediate action is required to mitigate the alkaline corrosive effects.

- Eye Contact: Irrigate immediately with water for 30 minutes. Do not stop at 15 minutes; lipophilic amines penetrate deep into the corneal stroma. Consult an ophthalmologist.
- Skin Contact: Wash with polyethylene glycol (PEG 400) followed by soap and water. PEG helps solubilize the lipophilic amine better than water alone.
- Spill Cleanup:

- Evacuate the immediate area.
- Absorb liquid spills with vermiculite or dry sand.
- Neutralize the spill area with a dilute solution of acetic acid or citric acid (avoid strong mineral acids which may spatter).

References

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- Fisher Scientific. Safety Data Sheet: Benzhydrylamine. (Parent compound safety profile).
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- European Chemicals Agency (ECHA). C&L Inventory: 4-Fluorobenzylamine. (GHS Classification verification).

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